

# A Comprehensive Technical Guide to the Physical Properties of Butyl Dihydrogen Phosphate

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## Compound of Interest

Compound Name: *Butyl dihydrogen phosphate*

Cat. No.: *B143570*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **butyl dihydrogen phosphate** (also known as monobutyl phosphate or n-butyl acid phosphate). The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental methodologies, and process visualization.

## Core Physical Properties

**Butyl dihydrogen phosphate** is an organophosphorus compound with a range of applications stemming from its chemical nature. It is typically a colorless to light brown, oily liquid.<sup>[1][2]</sup> The following table summarizes its key physical properties.

Property	Value	Source(s)
Molecular Formula	C4H11O4P	[3][4][5]
Molecular Weight	154.10 g/mol	[3][6]
Appearance	Colorless to Light Brown Oil/Liquid	[1][2]
Density	1.283 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1][2][3]
Boiling Point	272.5 ± 23.0 °C (Predicted) at 760 mmHg	[2][3]
Melting Point	Not definitively established for the pure substance. Often found in mixtures.	
Flash Point	118.6 °C	[3][7]
Vapor Pressure	0.00169 mmHg at 25°C	[3]
pKa	1.97 ± 0.10 (Predicted)	[2][3]
Water Solubility	There are conflicting reports. Some sources indicate it has excellent solubility in water, while others state it is insoluble or moderately soluble. Further experimental verification is recommended.	[8]
Solubility in Organic Solvents	Soluble in ethanol and diethyl ether. Slightly soluble in DMSO, ethyl acetate, and methanol.	[1][2]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **butyl dihydrogen phosphate** are not readily available in published literature. However, standardized methods, such as those provided by the Organisation for Economic Co-operation and

Development (OECD) and the American Society for Testing and Materials (ASTM), are applicable.

## Determination of Melting Point (Adapted from OECD Guideline 102)

The melting point of a substance is the temperature at which it transitions from a solid to a liquid. For a substance like **butyl dihydrogen phosphate**, which may be an oil at room temperature, this would be more accurately described as a freezing point determination.

Method: The capillary method is commonly employed.

- **Sample Preparation:** A small amount of the substance is introduced into a capillary tube.
- **Apparatus:** The capillary tube is placed in a temperature-controlled apparatus, such as a liquid bath or a metal block, equipped with a calibrated thermometer or a temperature sensor.
- **Heating:** The apparatus is heated at a slow, controlled rate.
- **Observation:** The temperatures at which the first droplet of liquid appears and at which the substance becomes completely liquid are recorded. The melting point is reported as this range.

## Determination of Boiling Point (Adapted from OECD Guideline 103 and ASTM D1120)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Method: The dynamic method is a suitable approach.

- **Apparatus:** A boiling flask containing the test substance, a thermometer to measure the liquid temperature, a reflux condenser to prevent loss of substance, and a pressure measurement device are assembled.

- Procedure: The pressure in the apparatus is gradually reduced while the substance is stirred and heated. The temperature at which boiling is observed at a given pressure is recorded. This is repeated for several pressure points.
- Data Analysis: A vapor pressure-temperature curve is plotted, and the boiling point at standard atmospheric pressure (101.325 kPa) is determined by interpolation.

## Determination of Density (Adapted from OECD Guideline 109 and ASTM D4052)

Density is the mass of a substance per unit volume.

Method: The oscillating U-tube densitometer is a precise method for liquids.

- Apparatus: A digital density meter with an oscillating U-tube.
- Calibration: The instrument is calibrated using two substances of known density, typically dry air and pure water.
- Measurement: A small sample of **butyl dihydrogen phosphate** is introduced into the U-tube. The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.
- Calculation: The density is calculated automatically by the instrument based on the calibration data. The measurement should be performed at a constant, recorded temperature.

## Determination of Water Solubility (Adapted from OECD Guideline 105)

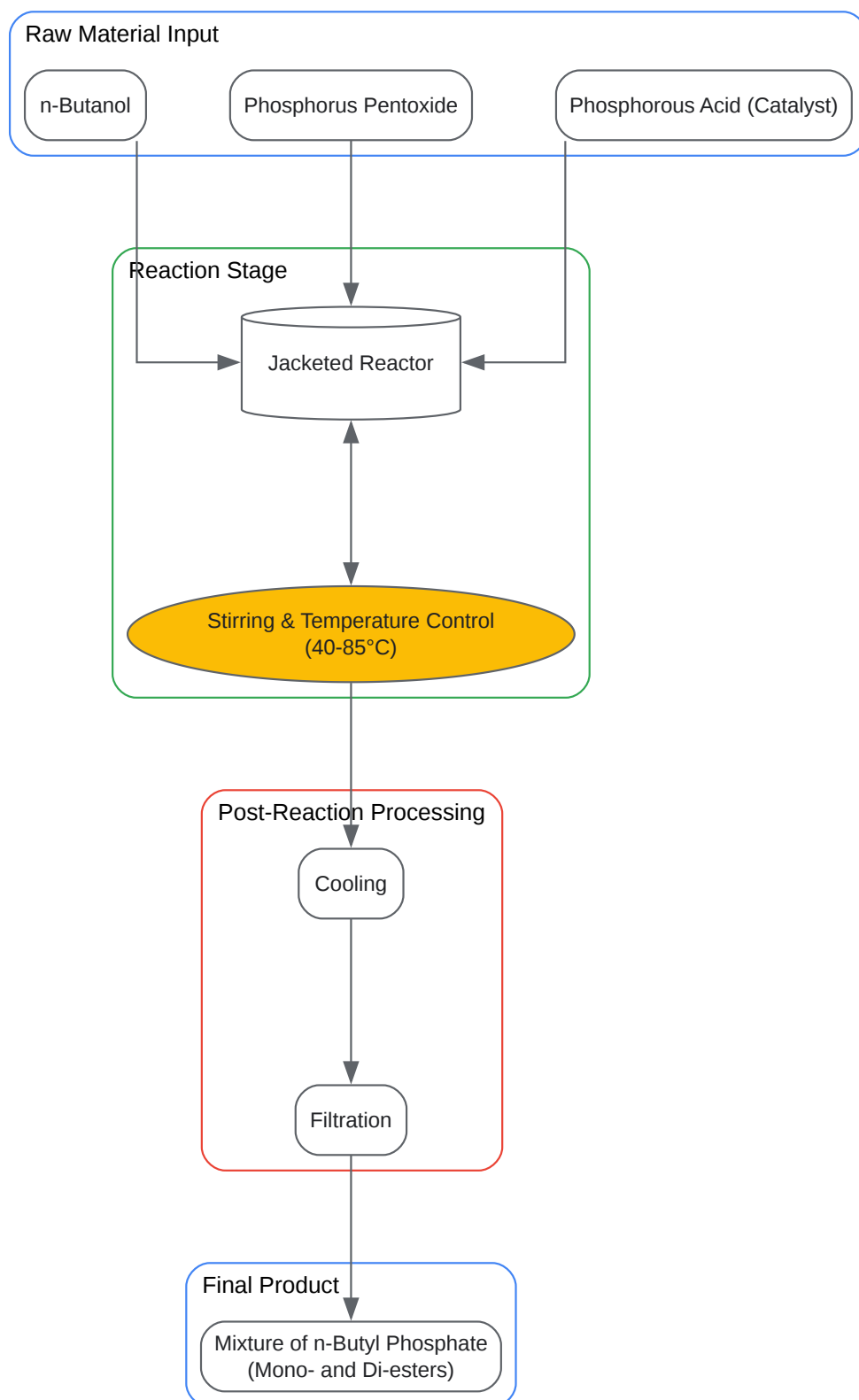
Water solubility is the maximum concentration of a substance that can be dissolved in water at a given temperature. Given the conflicting reports on the water solubility of **butyl dihydrogen phosphate**, a careful experimental determination is crucial.

Method: The flask method is suitable for substances with solubilities above 10 mg/L.

- **Sample Preparation:** An excess amount of **butyl dihydrogen phosphate** is added to a known volume of distilled water in a flask.
- **Equilibration:** The flask is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to reach saturation.
- **Separation:** The mixture is centrifuged or filtered to separate the undissolved substance from the aqueous solution.
- **Analysis:** The concentration of **butyl dihydrogen phosphate** in the clear aqueous phase is determined using a suitable analytical technique, such as high-performance liquid chromatography (HPLC) or gas chromatography (GC).

## Process Visualization

The following diagram illustrates a generalized industrial synthesis process for n-butyl phosphate mono- and di-esters, which includes **butyl dihydrogen phosphate** as a primary component. The process involves the reaction of n-butanol with a phosphorylating agent, typically phosphorus pentoxide.



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Caption: Industrial synthesis of n-butyl phosphate esters.

This guide provides a foundational understanding of the physical properties of **butyl dihydrogen phosphate**. For critical applications, it is recommended that these properties be confirmed through laboratory testing using the standardized methods outlined.

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